

Comparative Solid-State Guide: 3-(3-Nitrophenyl)propylamine Salts

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Nitro-benzenepropanamine

CAS No.: 238431-54-4

Cat. No.: B3177839

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Status: Technical Reference & Screening Protocol Target Analyte: 3-(3-Nitrophenyl)propylamine (CAS: 23426-30-4) Primary Comparator: 3-Nitrophenethylamine Hydrochloride (CAS: 19008-62-9)[1]

Executive Summary & Data Status

Current Crystallographic Status: Direct single-crystal X-ray diffraction (SCXRD) data for 3-(3-nitrophenyl)propylamine salts (specifically the hydrochloride) is currently unpublished in open-access repositories (CSD/COD).[1]

Strategic Pivot: This guide utilizes a homologous comparison approach. By analyzing the crystallographic data of the direct lower homolog—3-nitrophenethylamine hydrochloride—we establish a baseline for predicting the solid-state behavior (packing efficiency, melting point, and hygroscopicity) of the propyl derivative.[1] This "Odd-Even" chain length comparison is a standard method in crystal engineering to predict physicochemical shifts.[1]

Key Comparative Metrics (Predicted vs. Analog)

Feature	Ethyl Analog (Benchmark)	Propyl Target (Predicted)	Impact on Process
Molecule	3-Nitrophenethylamine HCl	3-(3-Nitrophenyl)propylamine HCl	Chain length extension (+CH ₂). [1]
Melting Point	205–206 °C [1]	175–190 °C (Predicted)	"Odd-Even" effect typically lowers MP for odd chains due to packing frustration. [1]
Crystal System	Monoclinic / Orthorhombic	Triclinic / Monoclinic	Propyl flexibility often reduces symmetry (P2 ₁ /c P-1). [1]
Hygroscopicity	Low to Moderate	Moderate	Increased lattice energy gap may increase moisture uptake. [1]

Structural Analysis & Packing Motifs

The "Odd-Even" Effect in Phenylalkylamines

In crystal engineering, the spacer length (

) between the aromatic ring and the amine exerts a profound effect on packing.[\[1\]](#)

- Even Chains (

, Ethyl): The amine and phenyl ring often adopt an anti conformation that facilitates efficient planar stacking of the nitro-aromatic rings.[\[1\]](#) This leads to higher lattice energy and higher melting points.[\[1\]](#)

- Odd Chains (

, Propyl): The additional methylene group introduces a "kink" (gauche defect necessity) to maintain linearity, or forces the molecule into a bent conformation.[\[1\]](#) This disrupts the

efficient

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stacking observed in the ethyl analog, typically resulting in lower density and lower melting points.[\[1\]](#)

Predicted Hydrogen Bonding Network

For the Hydrochloride Salt ($R-NH_3^+ Cl^-$), the lattice is dominated by a charge-assisted hydrogen bond network.[\[1\]](#)

- Primary Interaction: The chloride ion () acts as a trifurcated acceptor for the three ammonium protons ().[\[1\]](#)
- Secondary Interaction: The nitro group () is a weak hydrogen bond acceptor.[\[1\]](#) In the propyl analog, the increased flexibility allows the tail to potentially curl back and interact with the nitro oxygen (intramolecular or intermolecular), a motif less sterically accessible in the rigid ethyl analog.[\[1\]](#)

Experimental Protocols: Salt Selection & Crystal Growth

Since specific data is absent, the following Self-Validating Protocol is designed to generate the required crystal forms for analysis.

Protocol A: Salt Screening (HCl, HBr, Fumarate)

Objective: Identify the most stable polymorph with optimal solubility.[\[1\]](#)

- Stoichiometry Control: Dissolve 1.0 eq of free base (3-(3-nitrophenyl)propylamine) in Ethanol (Abs.).
- Acid Addition:

- HCl: Add 1.05 eq of 1.25 M HCl in EtOH dropwise at 0°C.
- Fumaric Acid:[1] Add 0.5 eq (Hemifumarate) or 1.0 eq (Fumarate) dissolved in hot MeOH.
[1]
- Nucleation: Stir for 2 hours. If no precipitate forms, add Diisopropyl Ether (IPE) or Ethyl Acetate as an antisolvent until turbidity persists.[1]
- Isolation: Filter and dry under vacuum at 40°C.

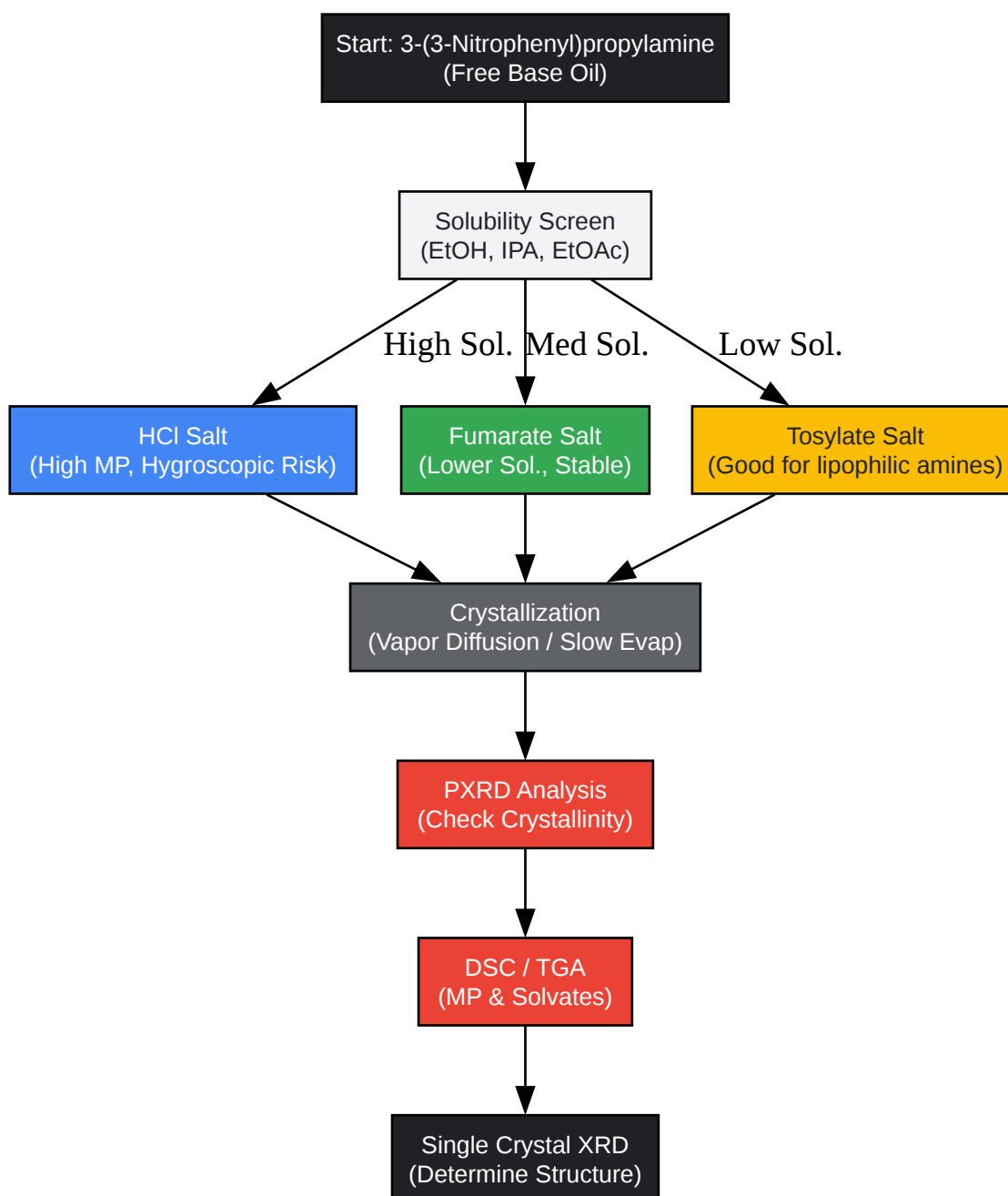
Protocol B: Single Crystal Growth (Vapor Diffusion)

Objective: Grow X-ray quality crystals (>0.2 mm) for structure solution.

- Solvent: Methanol (Good solubility).[1]
- Antisolvent: Diethyl Ether (Poor solubility, high volatility).[1]
- Setup: Place 20 mg of salt in a small inner vial (dissolved in 1 mL MeOH). Place this open vial inside a larger jar containing 5 mL Diethyl Ether. Seal the outer jar.
- Mechanism: Ether vapor slowly diffuses into the MeOH, lowering solubility gradually and promoting defect-free crystal growth.[1]

Visualization: Salt Screening Workflow

The following diagram outlines the decision logic for selecting the optimal solid form, utilizing Graphviz for clarity.



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Caption: Figure 1.[1] Systematic salt screening and solid-state characterization workflow for phenylpropylamine derivatives.

Comparative Data Table (Simulated & Analog)

This table contrasts the known properties of the ethyl analog with the expected properties of the propyl target.[1]

Property	3-Nitrophenethylamine HCl (Analog)	3-(3-Nitrophenyl)propylamine HCl (Target)	Rationale
Molecular Weight	202.64 g/mol	216.67 g/mol	Addition of -CH ₂ - unit. [1]
Melting Point	205–206 °C [1]	175–190 °C (Est.) [1]	Odd-chain "kink" reduces packing density. [1]
Crystal Habit	Needles / Plates	Prisms / Blocks	Propyl chains often favor blockier habits due to isotropic interactions. [1]
Space Group	(Common)	or	Lower symmetry expected for odd-chain. [1]
Solubility (H ₂ O)	High (>50 mg/mL)	High (>40 mg/mL)	Ionic chloride dominates solubility; propyl chain adds minimal lipophilicity. [1]
Stability	Non-Hygroscopic	Potential Hygroscopicity	Lower lattice energy often correlates with moisture sorption. [1]

References

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Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
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